

# An In-depth Technical Guide to 1-Phenylcyclopentanamine

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## Compound of Interest

Compound Name: 1-Phenylcyclopentanamine

Cat. No.: B103166

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## Authored by: A Senior Application Scientist

### Foreword

**1-Phenylcyclopentanamine**, a molecule of significant interest within medicinal chemistry and synthetic organic chemistry, presents a unique structural scaffold. Its combination of a rigid cyclopentyl ring and an aromatic phenyl group attached to a quaternary amine-bearing carbon atom makes it a valuable building block for the development of novel chemical entities. This guide provides a comprehensive technical overview of **1-Phenylcyclopentanamine**, detailing its chemical identity, physical properties, synthesis, spectroscopic characterization, safety protocols, and its emerging role in the landscape of drug discovery. The information herein is curated to empower researchers with the foundational knowledge required to effectively utilize this compound in their scientific endeavors.

## Chemical Identity and Physical Properties

**1-Phenylcyclopentanamine** is a cyclic primary amine. The core structure consists of a cyclopentane ring where one of the carbon atoms is substituted with both a phenyl group and an amino group.

CAS Number:

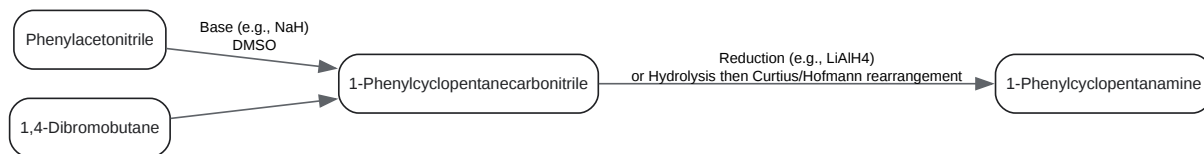
- 17380-74-4 (for the free base)[1]

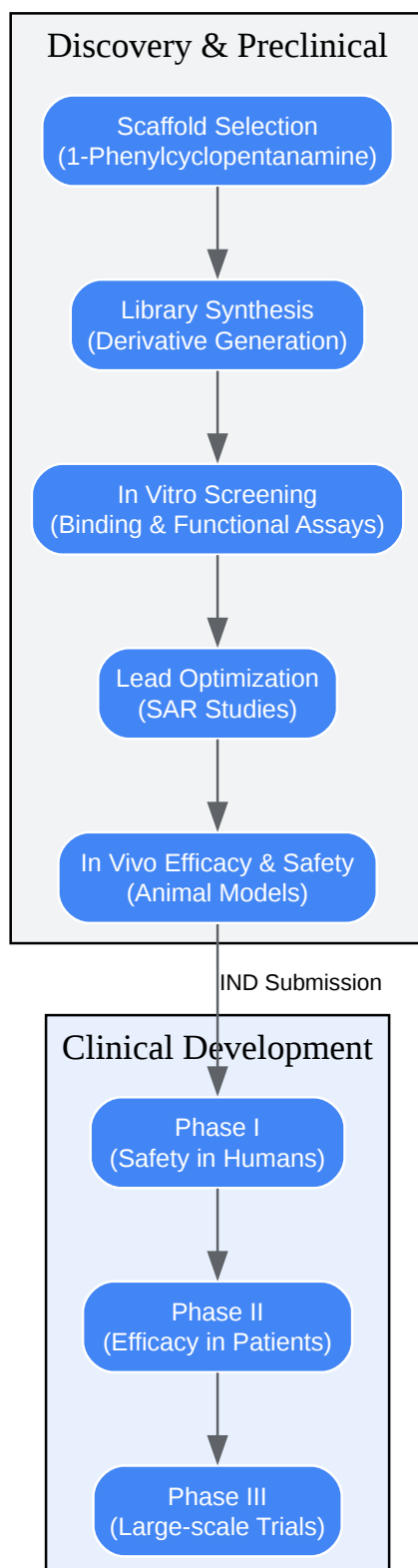
- 5296-90-2 (for the hydrochloride salt)[\[2\]](#)

Molecular Formula:  $C_{11}H_{15}N$ [\[1\]](#)

Molecular Weight: 161.25 g/mol [\[1\]](#)

Structure:





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## References

- 1. Human Metabolome Database: <sup>13</sup>C NMR Spectrum (1D, 25.16 MHz, CDCl<sub>3</sub>, experimental) (HMDB0031206) [hmdb.ca]
- 2. 1-Phenylcyclopentanamine hydrochloride 5296-90-2 [sigmaaldrich.com]
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